

An In-Depth Technical Guide to the Safe Handling of Acid Blue 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Blue 1

Cat. No.: B1204435

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Acid Blue 1** (C.I. 42045), a synthetic triphenylmethane dye. The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this chemical, minimizing the risk of exposure and ensuring a safe working environment.

Chemical and Physical Properties

Acid Blue 1 is a dark blue or reddish-purple powder.^{[1][2]} It is soluble in water and alcohol.^[1]
^[2] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Synonyms	C.I. 42045, Patent Blue V, Brilliant Blue FCF, Acid Blue 9	[1][3][4]
CAS Number	129-17-9	[5]
Molecular Formula	C ₂₇ H ₃₁ N ₂ NaO ₆ S ₂	[5]
Molecular Weight	566.67 g/mol	[5]
Appearance	Blue powder	[5]
Odor	Odorless	[5]
pH	7.5 (in solution)	[5]
Melting Point	>250°C	[2]
Solubility	Soluble in water	[2]
Stability	Stable under normal temperatures and pressures	[5]

Hazard Identification and Classification

Acid Blue 1 is considered to have low acute toxicity but may cause irritation upon contact with eyes, skin, or the respiratory tract.[5][6] Some sources classify it as harmful if swallowed.[5] The primary hazards are associated with its potential to cause skin and serious eye irritation.[6] A summary of hazard statements is provided in Table 2.

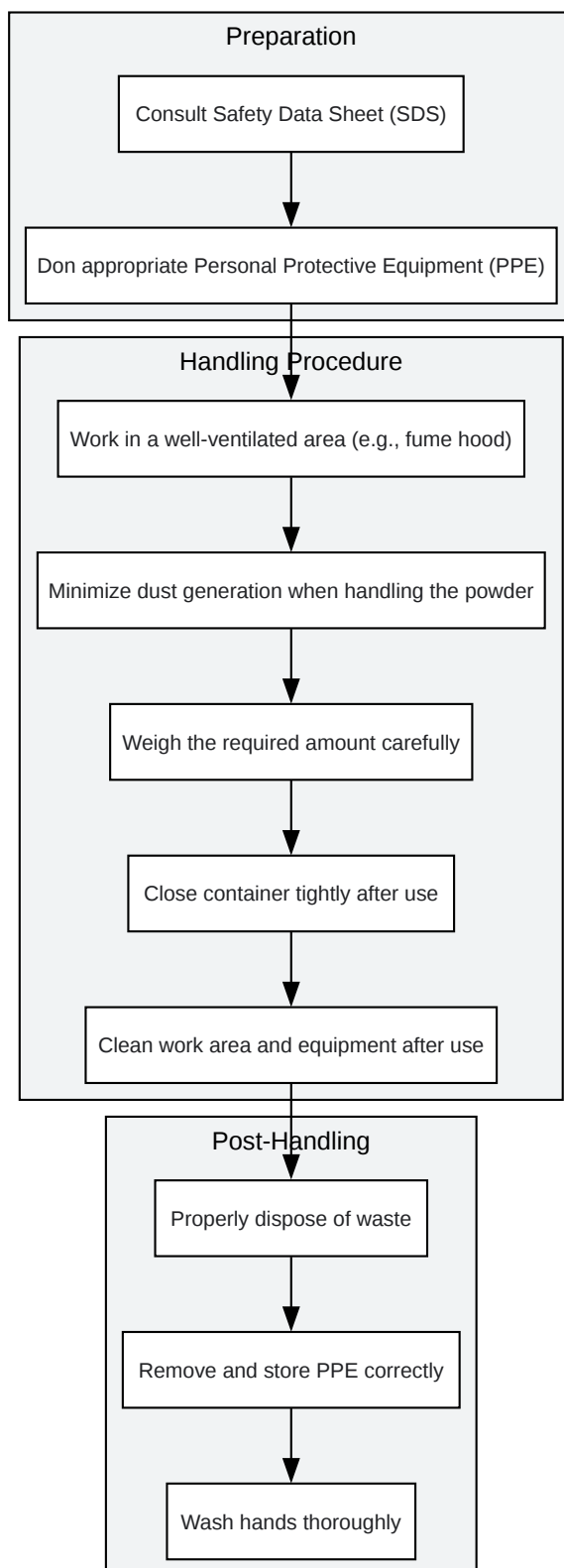
Hazard Class	Hazard Statement	GHS Classification	Reference
Acute Toxicity, Oral	Harmful if swallowed	Category 4 (Not universally adopted)	[5]
Skin Irritation	Causes skin irritation	Category 2	[6]
Eye Irritation	Causes serious eye irritation	Category 2A	[6]
Respiratory Irritation	May cause respiratory tract irritation	-	[5]

Safe Handling and Storage

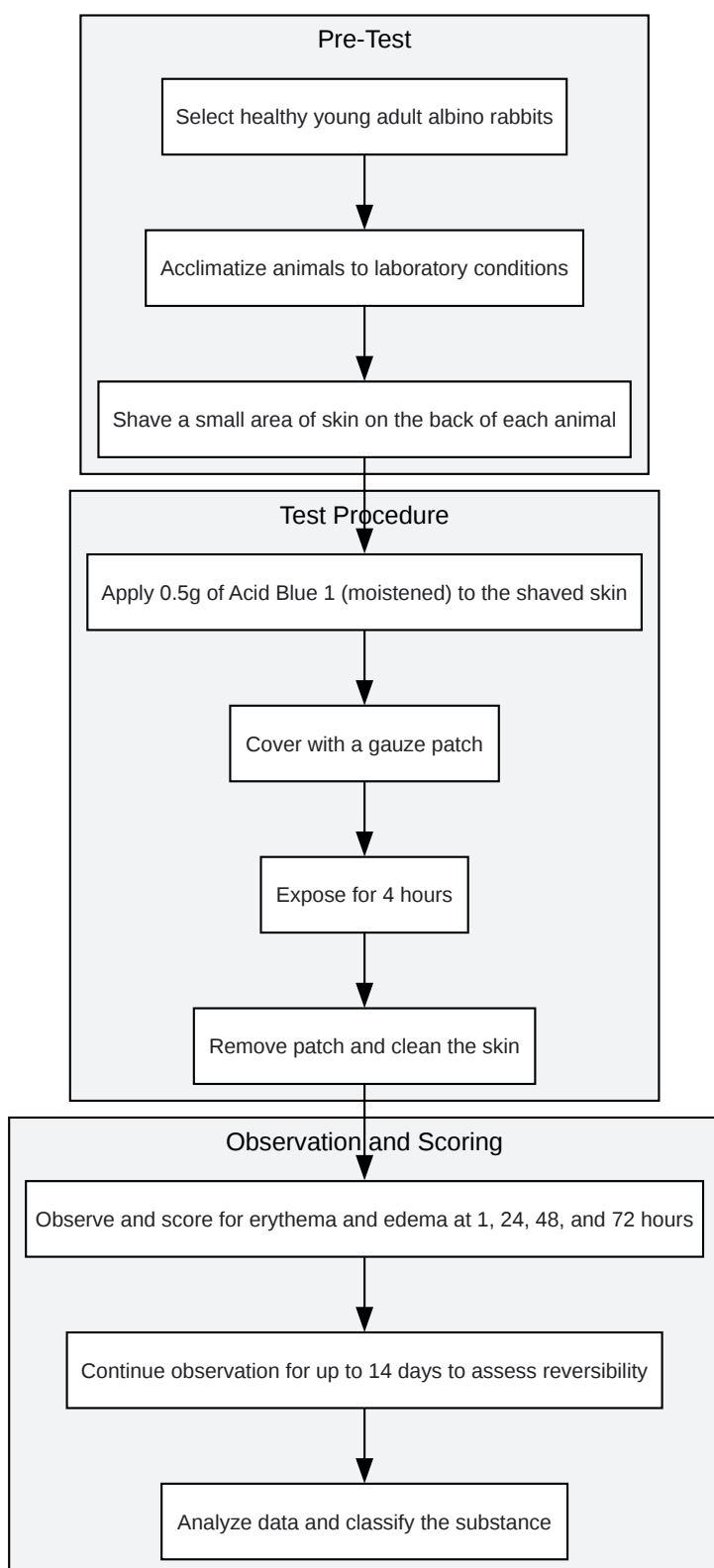
Proper handling and storage procedures are critical to minimize exposure risks.

Handling

Personnel should always handle **Acid Blue 1** in a well-ventilated area, preferably within a chemical fume hood, to control airborne levels.[5] Minimize dust generation and accumulation.[5] Avoid contact with eyes, skin, and clothing, and prevent ingestion and inhalation.[5] After handling, wash hands and other exposed skin areas thoroughly.[5] Contaminated clothing should be removed and laundered before reuse.[5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. ehs.wisc.edu [ehs.wisc.edu]
- 3. cmu.edu [cmu.edu]
- 4. oecd.org [oecd.org]
- 5. oecd.org [oecd.org]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Safe Handling of Acid Blue 1]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1204435#safety-and-handling-precautions-for-acid-blue-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com